

Safe handling and storage procedures for 4-benzylphenol

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Compound of Interest

Compound Name: *4-Benzylphenol*

Cat. No.: *B016752*

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Application Notes and Protocols for 4-Benzylphenol

Affiliation: Google Research

Abstract

These application notes provide comprehensive guidelines for the safe handling and storage of **4-benzylphenol** (CAS No. 101-53-1). The protocols outlined are intended for researchers, scientists, and drug development professionals to minimize risks associated with the use of this compound. This document includes a summary of physical and chemical properties, hazard identification, personal protective equipment (PPE) recommendations, and detailed procedures for handling, storage, and emergency response.

Introduction

4-Benzylphenol, also known as 4-hydroxydiphenylmethane, is a phenolic compound used in organic synthesis and as a germicide, antiseptic, and preservative.^{[1][2]} While a valuable reagent, it is classified as a hazardous substance, causing skin and serious eye irritation, and may cause respiratory irritation.^{[1][3][4][5][6]} Adherence to strict safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

4-Benzylphenol is classified as hazardous under the OSHA Hazard Communication Standard (29 CFR 1910.1200).^[3]

- GHS Classification:
 - Skin Irritation (Category 2)[[1](#)][[3](#)]
 - Serious Eye Irritation (Category 2)[[1](#)][[3](#)]
 - Specific Target Organ Toxicity – Single Exposure (Category 3), Respiratory System[[1](#)][[3](#)][[6](#)][[7](#)]
- Signal Word: Warning[[3](#)][[4](#)][[5](#)][[6](#)]
- Hazard Statements:
 - H315: Causes skin irritation.[[1](#)][[4](#)][[5](#)][[6](#)]
 - H319: Causes serious eye irritation.[[1](#)][[4](#)][[5](#)][[6](#)]
 - H335: May cause respiratory irritation.[[1](#)][[5](#)][[6](#)][[7](#)]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[[5](#)]
 - P264: Wash face, hands, and any exposed skin thoroughly after handling.[[3](#)][[4](#)]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[[3](#)][[4](#)][[5](#)]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[[4](#)][[8](#)]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[4](#)][[5](#)]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and toxicological properties of **4-benzylphenol**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	101-53-1	[3] [5]
Molecular Formula	C ₁₃ H ₁₂ O	[1] [4]
Molecular Weight	184.23 g/mol	[6]
Appearance	White crystalline solid	[9]
Melting Point	79-81 °C (lit.)	[6] [7] [10]
Boiling Point	198-200 °C / 10 mmHg (lit.)	[2] [6] [7]
Vapor Pressure	6.85E-05 mm Hg	[9]
Flash Point	Not applicable	[6] [7]

Table 2: Toxicological Data

Test	Route	Species	Value	Reference
LD50	Oral	Mouse	>20 g/kg	[4] [10]

Experimental Protocols

The following protocols detail the necessary procedures for the safe handling and storage of **4-benzylphenol**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to minimize exposure.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect against splashes and dust particles. [11]
Hand Protection	Chemical-resistant gloves (e.g., Neoprene, Nitrile).	To prevent skin contact and absorption. [11]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. If dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.	To avoid inhalation of dust or aerosols, which can cause respiratory irritation. [3][11]
Body Protection	A standard laboratory coat is required. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron or coveralls should be worn.	To protect skin and personal clothing from contamination. [3][11]

Handling Protocol

- Engineering Controls: Handle **4-benzylphenol** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.[\[3\]\[11\]](#) Ensure that eyewash stations and safety showers are close to the workstation location.[\[3\]](#)
- Personal Hygiene: Avoid eating, drinking, or smoking in areas where the chemical is handled.[\[11\]](#) Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[3\]\[4\]\[11\]](#)
- Dispensing:
 - Wear all required PPE as outlined in Table 3.

- Use appropriate tools (e.g., spatulas) to handle the solid compound and avoid generating dust.[11]
- If creating a solution, slowly add the solid to the solvent to prevent splashing.
- Waste Disposal: All waste containing **4-benzylphenol** should be considered hazardous chemical waste.[11] Collect waste in a designated, sealed, and clearly labeled container.[3] [11] Dispose of in accordance with local, state, and federal regulations.

Storage Protocol

- Container: Store in a tightly sealed, properly labeled container.[3][4][11]
- Location: Keep in a cool, dry, and well-ventilated area.[3][4][11] Store away from heat and sources of ignition.[3]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents.[3][4][11]

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment:
 - Wear appropriate PPE, including respiratory protection.
 - For solid spills, carefully sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.[3]
 - For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Reporting: Report the spill to the appropriate environmental health and safety office.

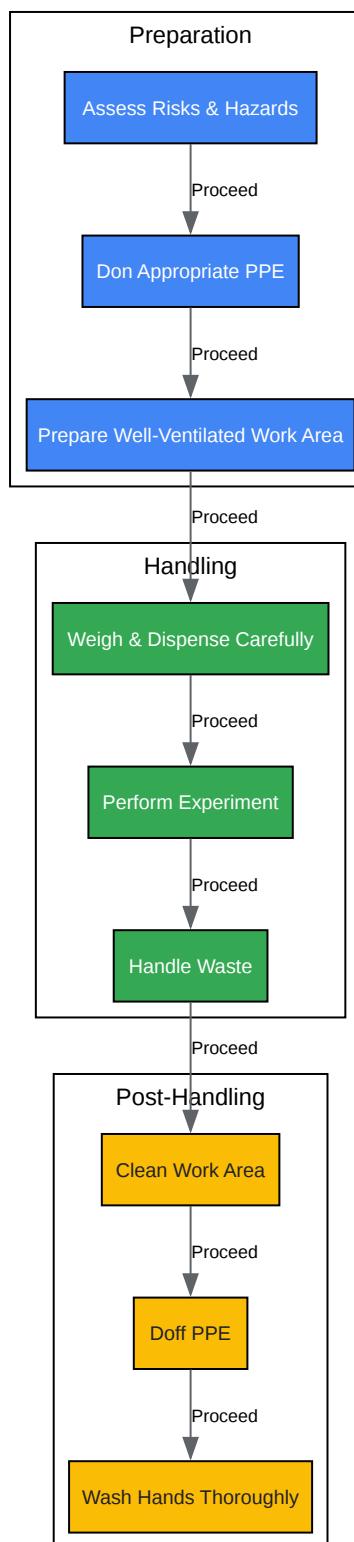
First Aid Protocol

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[3\]](#) Get medical attention.
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.[\[3\]](#) If skin irritation persists, call a physician.[\[3\]](#) Remove and wash contaminated clothing before reuse. [\[4\]](#)[\[8\]](#)
- Inhalation: Remove to fresh air.[\[3\]](#)[\[12\]](#) If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting.[\[12\]](#) If the victim is conscious and able to swallow, give 4-8 oz of water or milk.[\[12\]](#) Never give anything by mouth to an unconscious person.[\[12\]](#) Get medical attention immediately.

Visualized Workflows

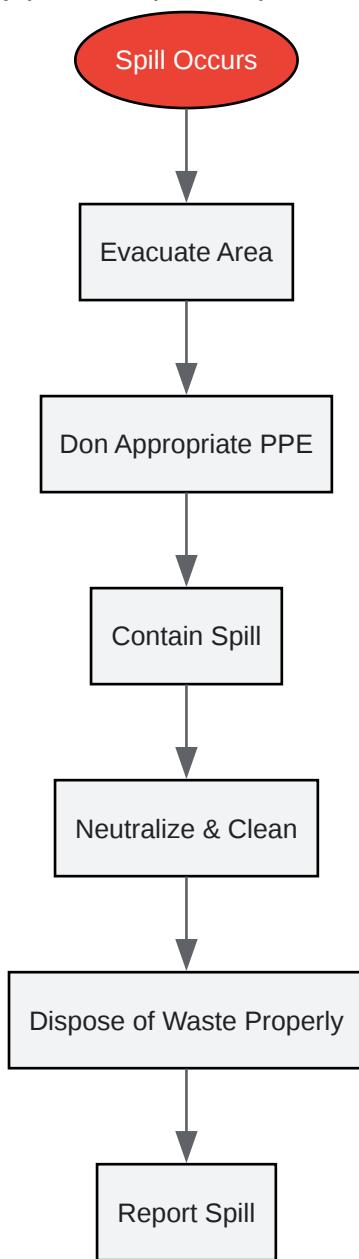
The following diagrams illustrate the logical workflow for the safe handling of **4-benzylphenol**.

Safe Handling Workflow for 4-Benzylphenol

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Caption: Workflow for the safe handling of **4-benzylphenol**.

4-Benzylphenol Spill Response Protocol

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Caption: Protocol for responding to a **4-benzylphenol** spill.

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